

Technical Support Center: Gummiferin (Carboxyatractyloside) Extraction from

Atractylis gummifera

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Compound of Interest		
Compound Name:	Gummiferin	
Cat. No.:	B8144436	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the yield of **Gummiferin** (Carboxyatractyloside) extraction from the rhizomes of Atractylis gummifera.

Frequently Asked Questions (FAQs)

Q1: What is **Gummiferin** and why is its extraction challenging?

A1: **Gummiferin** is an older term for Carboxyatractyloside (CATR), a highly toxic diterpenoid glycoside found in Atractylis gummifera.[1][2] The primary challenge in its extraction is its instability, particularly in certain solvents and at specific pH and temperature ranges.[3] CATR is more prevalent in fresh plant material and can degrade to the less polar Atractyloside (ATR) during drying or aging.[3]

Q2: What is the expected yield of **Gummiferin** from Atractylis gummifera rhizomes?

A2: The reported yield of Carboxyatractyloside (CATR) from dried Atractylis gummifera roots is approximately 5.4 mg/g.[4] However, this can vary based on the plant's geographical origin, age, and the specific extraction and purification methods employed.

Q3: Which solvent is best for extracting **Gummiferin**?







A3: Due to the instability of Carboxyatractyloside (CATR) in protic solvents like methanol, acetonitrile is a more suitable choice for extraction. While methanolic and aqueous extractions are common for phytochemicals from A. gummifera, they may lead to degradation of CATR.

Q4: How can I quantify the yield of **Gummiferin** in my extract?

A4: High-Performance Liquid Chromatography (HPLC) coupled with High-Resolution Mass Spectrometry (HRMS/MS) is a validated method for accurately quantifying Carboxyatractyloside (CATR). An HPLC method using an Agilent ZORBAX SB-phenyl column with a mobile phase of acetonitrile and sodium phosphate buffer (pH 6) has also been reported.

Q5: What are the primary safety precautions when working with Atractylis gummifera and **Gummiferin**?

A5: Atractylis gummifera and its extracts are extremely toxic. **Gummiferin** (Carboxyatractyloside) is a potent inhibitor of mitochondrial oxidative phosphorylation. All handling of the plant material and extracts should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles. Accidental ingestion can be fatal.

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
Low or No Gummiferin (CATR) Yield	Degradation during extraction: Use of protic solvents (e.g., methanol), high temperatures, or acidic conditions can degrade CATR.	- Use a non-protic solvent like acetonitrile for extraction Perform extraction at room temperature or below Ensure the pH of the extraction solvent is neutral or slightly basic.
Improper plant material: CATR content is higher in fresh rhizomes and can decrease with drying and storage.	Use fresh or properly stored (cool, dark, and dry) rhizomes.Consider freeze-drying to minimize degradation during preservation.	
Inefficient extraction: Poor solvent penetration into the plant matrix.	- Ensure the rhizomes are finely ground to increase the surface area for extraction.	
Presence of Atractyloside (ATR) instead of CATR	Decarboxylation of CATR: This can occur during the drying of the plant material or under certain extraction conditions.	- This is a common occurrence. To maximize CATR, use fresh plant material. If ATR is the desired compound, drying the rhizomes prior to extraction is beneficial.
Poor Separation During Chromatography	Inappropriate stationary or mobile phase: The polarity of the column and solvent system may not be suitable for separating CATR from other compounds.	- For HPLC, a phenyl column with a mobile phase of acetonitrile and an ammonium acetate buffer (pH 4.5) has been shown to be effective For column chromatography, consider using silica gel and a gradient elution with solvents of increasing polarity.
Inconsistent Results Between Batches	Variability in plant material: The concentration of secondary metabolites in	- Standardize the collection of plant material as much as possible Always perform a



plants can vary depending on the season of harvest, geographical location, and plant age. quantitative analysis of the starting material if consistency is critical.

Experimental Protocols

Protocol 1: Extraction of Gummiferin (Carboxyatractyloside) from Dried Atractylis gummifera Rhizomes

This protocol is adapted from a validated method for quantifying CATR.

- 1. Sample Preparation:
- Dry the rhizomes of Atractylis gummifera at a temperature not exceeding 40°C.
- Grind the dried rhizomes into a fine powder using a ball mill or a similar apparatus.
- 2. Extraction:
- Weigh 50 mg of the fine rhizome powder.
- Add the powder to a suitable vessel and add 1 mL of acetonitrile.
- Vortex the mixture for 30 seconds to ensure thorough mixing.
- Centrifuge the mixture at 10,000 x g for 10 minutes.
- Carefully collect the supernatant, which contains the extracted **Gummiferin**.

Protocol 2: Quantification of Gummiferin by HPLC-HRMS/MS

This protocol provides the conditions for the analysis of the extract obtained in Protocol 1.

1. HPLC Conditions:



- Column: XTerra® phenyl column (150 mm length x 2.1 mm internal diameter; 3.5 μm particle size).
- Mobile Phase A: Acetonitrile with 10% isopropyl alcohol.
- Mobile Phase B: 5 mM ammonium acetate buffer at pH 4.5.
- Gradient:
 - Start with 5% A and 95% B for 1 minute.
 - Linearly increase to 98% A and 2% B over 2.5 minutes.
 - Hold at 98% A for 4 minutes.
 - Return to initial conditions over 0.5 minutes.
 - Equilibrate for 4.5 minutes.
- Flow Rate: 250 μL/min.
- Column Temperature: 50°C.
- Injection Volume: 10 μL.
- 2. Mass Spectrometry Conditions:
- Ionization Mode: Heated electrospray in negative-ion mode.
- Detection: Use a high-resolution mass spectrometer (e.g., Quadrupole-Orbitrap).
- Quantification Ions for CATR: [M-H]⁻ at m/z 769.2053 and [M-H+1]⁻ at m/z 770.2086 (± 5 ppm).

Visualizations

Experimental Workflow for Gummiferin Extraction and Quantification

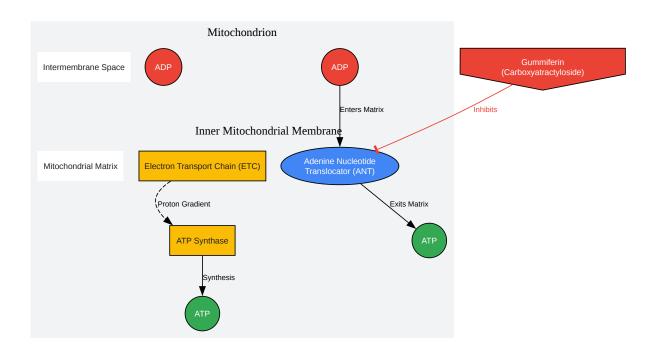




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Caption: Workflow for the extraction and quantification of **Gummiferin**.

Signaling Pathway: Inhibition of Mitochondrial Oxidative Phosphorylation by Gummiferin





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Caption: **Gummiferin** inhibits the Adenine Nucleotide Translocator (ANT).

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